Application Note: Comprehensive Analytical Characterization of 2-N-methylquinoline-2,6-diamine

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Compound of Interest	
Compound Name:	*2-N-methylquinoline-2,6-diamine*
CAS No.:	*914460-72-3*
Cat. No.:	*B1461250*

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Introduction

2-N-methylquinoline-2,6-diamine is a heterocyclic aromatic amine of significant interest in medicinal chemistry and materials science. As a derivative of the quinoline scaffold, which is a core structure in numerous pharmaceuticals, this compound serves as a critical building block for the synthesis of novel therapeutic agents and functional materials.[1][2] The precise characterization of its purity, identity, and physicochemical properties is paramount to ensure the quality, safety, and efficacy of downstream applications in research and drug development.

This comprehensive guide provides a suite of robust analytical methodologies for the in-depth characterization of **2-N-methylquinoline-2,6-diamine**. The protocols detailed herein are designed for researchers, scientists, and drug development professionals, offering a framework for achieving reliable and reproducible results. The methodologies are grounded in established analytical principles and draw upon existing data for structurally related quinoline derivatives to provide a scientifically sound starting point for method development and validation.

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High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of non-volatile and thermally labile compounds. A reversed-phase method is proposed for the separation of **2-N-methylquinoline-2,6-diamine** from potential impurities.

Causality Behind Experimental Choices: The choice of a C18 column is based on the hydrophobic nature of the quinoline ring system. The mobile phase, a mixture of acetonitrile and a phosphate buffer, provides good peak shape and resolution for aromatic amines. Gradient elution is recommended to ensure the timely elution of both polar and non-polar impurities. UV detection is suitable due to the chromophoric nature of the quinoline ring.

Experimental Workflow: HPLC Analysis



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Caption: Workflow for HPLC purity analysis.

Detailed HPLC Protocol

1. Reagent and Sample Preparation:

- Mobile Phase A: 20 mM Potassium Phosphate, pH 7.0
- Mobile Phase B: Acetonitrile
- Diluent: 50:50 (v/v) Acetonitrile:Water
- Sample Preparation: Accurately weigh approximately 1 mg of **2-N-methylquinoline-2,6-diamine** and dissolve in 10 mL of diluent to a final concentration of 100 µg/mL. Filter the solution through a 0.45 µm syringe filter prior to injection.

2. HPLC Instrumentation and Conditions:

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Parameter	Recommended Setting
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Gradient elution (see table below)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	Diode Array Detector (DAD) scanning 200-400 nm, extract at λmax
Injection Volume	10 µL

3. Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	5	95
25.0	5	95
25.1	95	5
30.0	95	5

4. System Suitability and Validation:

- System Suitability: Perform five replicate injections of the standard solution. The relative standard deviation (RSD) for the peak area and retention time should be ≤ 2.0%.
- Linearity: Prepare a series of standard solutions over a concentration range (e.g., 1-200 µg/mL). The correlation coefficient (r^2) of the calibration curve should be ≥ 0.999.[3]
- Precision and Accuracy: Assess by analyzing replicate preparations of the sample at different concentrations.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identity and Volatile Impurities

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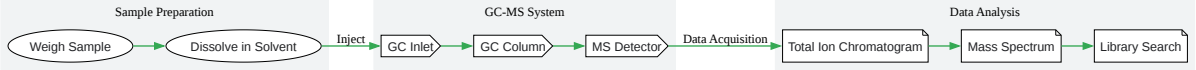
GC-MS is a powerful technique for the identification of the target compound and for the detection and quantification of any volatile or semi-volatile impurities.

Causality Behind Experimental Choices: A non-polar capillary column (e.g., DB-5ms) is suitable for the separation of quinoline derivatives. The temperature gradient allows for the separation of compounds with a range of boiling points. Electron ionization (EI) at 70 eV is a standard method for generating reproducible mass spectra for library matching.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for GC-MS identity and impurity analysis.

Detailed GC-MS Protocol

1. Reagent and Sample Preparation:

- Solvent: Dichloromethane or Ethyl Acetate (GC grade)
- Sample Preparation: Prepare a 1 mg/mL solution of **2-N-methylquinoline-2,6-diamine** in the chosen solvent.

2. GC-MS Instrumentation and Conditions:

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Parameter	Recommended Setting
GC Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temperature	280 °C
Injection Volume	1 µL (splitless mode)
Oven Temperature Program	Initial 100 °C, hold 2 min; ramp to 300 °C at 10 °C/min, hold 10 min
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-550

3. Data Analysis:

- The mass spectrum of the main peak should be consistent with the molecular weight of **2-N-methylquinoline-2,6-diamine** ($C_{10}H_{11}N_3$, MW: 173.21).[4][5]
- Compare the obtained mass spectrum with a reference library (e.g., NIST) for confirmation.
- Identify and quantify any impurities based on their retention times and mass spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is indispensable for the unambiguous structural confirmation of **2-N-methylquinoline-2,6-diamine**. Both ^1H and ^{13}C NMR should be performed.

Causality Behind Experimental Choices: Deuterated dimethyl sulfoxide (DMSO-d_6) is a suitable solvent due to its ability to dissolve a wide range of organic compounds and its distinct solvent peaks. Tetramethylsilane (TMS) is the standard internal reference. 2D NMR techniques like COSY and HSQC can be employed to confirm proton-proton and proton-carbon correlations, respectively.

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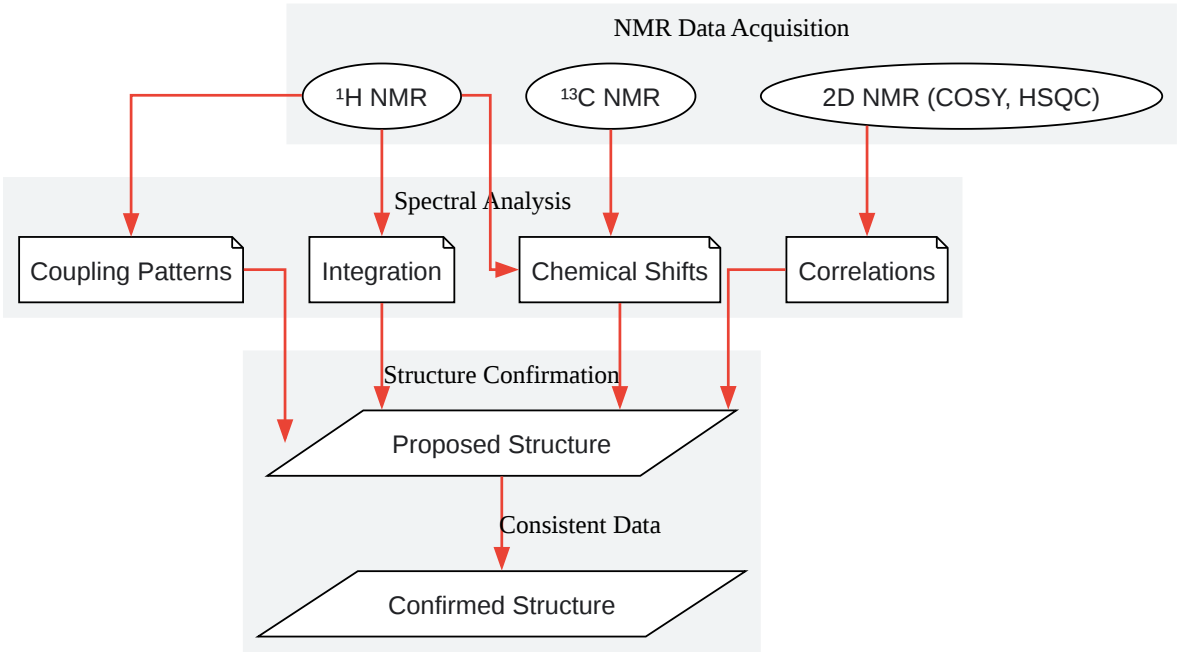
Logical Relationship: NMR Structural Elucidation



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Caption: Logical flow for NMR-based structure confirmation.

Detailed NMR Protocol

1. Sample Preparation:

- Dissolve approximately 10-20 mg of the sample in 0.7 mL of deuterated solvent (e.g., DMSO-d_6) containing 0.03% (v/v) TMS.

2. NMR Data Acquisition:

- Instrument: 400 MHz or higher NMR spectrometer.

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- ^{1}H NMR: Acquire with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire using a proton-decoupled pulse sequence.

3. Expected Spectral Features:

- ^{1}H NMR: Expect signals in the aromatic region (δ 6.5-8.5 ppm) corresponding to the quinoline ring protons. A singlet for the methyl group (N-CH_3) and signals for the amine protons (-NH_2 and -NH-) which may be broad and exchangeable with D_2O.
- ^{13}C NMR: Expect distinct signals for the ten carbon atoms of the quinoline ring and the N-methyl group. The chemical shifts will be influenced by the electron-donating amino and methylamino groups.[6][7]

Assignment (Predicted)	^{1}H Chemical Shift (δ, ppm)	^{13}C Chemical Shift (δ, ppm)
Quinoline-H	6.5 - 8.5 (m)	100 - 160
-NH_2	Broad singlet	-
-NH-CH_3	Broad singlet	-
-N-CH_3	~3.0 (s)	~30-40

UV-Vis Spectroscopy for Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and can be used for quantitative analysis.

Causality Behind Experimental Choices: A polar solvent like ethanol is suitable for dissolving the compound and is UV-transparent in the region of interest. A concentration in the low µg/mL range is typically required to keep the absorbance within the linear range of the instrument.

Detailed UV-Vis Protocol

1. Reagent and Sample Preparation:

- Solvent: Ethanol (spectroscopic grade)
- Stock Solution: Prepare a 1 mg/mL stock solution of the sample in ethanol.
- Working Solution: Dilute the stock solution to a final concentration of approximately 10 µg/mL.

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2. UV-Vis Data Acquisition:

- Instrument: Double-beam UV-Vis spectrophotometer.
- Scan Range: 200-400 nm.
- Blank: Use ethanol as the blank.

3. Data Analysis:

- Determine the wavelength(s) of maximum absorbance (λmax). For quinoline derivatives, characteristic absorption bands are expected in the UV region.[8]
- For quantitative analysis, prepare a calibration curve by measuring the absorbance of a series of standard solutions at the λmax.

Conclusion

The analytical methods outlined in this application note provide a comprehensive framework for the characterization of **2-N-methylquinoline-2,6-diamine**. The successful implementation of these protocols will enable researchers and drug development professionals to confidently assess the identity, purity, and quality of this important chemical entity, thereby supporting the advancement of their scientific endeavors. It is recommended that these methods be fully validated according to the appropriate regulatory guidelines (e.g., ICH) for their intended application.

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